Technical Support Center: Synthesis of Triisononyl Trimellitate (TINTM)

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Compound of Interest

Compound Name:	*Triisononyl trimellitate*
CAS No.:	*53894-23-8*
Cat. No.:	*B167210*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to overcoming common challenges encountered during the synthesis of **Triisononyl trimellitate** (TINTM).

Frequently Asked Questions (FAQs)

Q1: What is the fundamental reaction for synthesizing **Triisononyl trimellitate** (TINTM)?

A1: The synthesis of TINTM is primarily achieved through the direct esterification of trimellitic anhydride with isononyl alcohol. The reaction involves the nucleophilic attack of the alcohol on the carbonyl groups of the anhydride, leading to the formation of the tri-ester and water as a byproduct. To drive the reaction to completion, the water is typically removed as it is formed.

Q2: What are the typical starting materials for TINTM synthesis?

A2: The primary reactants are trimellitic anhydride and isononyl alcohol. It is important to use high-purity starting materials to minimize side reactions and achieve a high-quality final product.

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Q3: What types of catalysts are commonly used in TINTM synthesis?

A3: A variety of catalysts can be employed to accelerate the esterification reaction. These include:

- Acid catalysts: Such as sulfuric acid, p-toluenesulfonic acid, and methane sulfonic acid.
- Organometallic catalysts: Organotitanates (e.g., tetrabutyl titanate) and organotin compounds are effective.
- Solid superacids: These can also be utilized as heterogeneous catalysts.

The choice of catalyst can influence reaction time, temperature, and the final product's properties.[1]

Q4: What is the significance of removing water during the reaction?

A4: The esterification reaction is a reversible process. The removal of water, a byproduct of the reaction, shifts the equilibrium towards the formation of the triester, thereby increasing the reaction rate and overall yield of TINTM. This is typically achieved by techniques such as azeotropic distillation.

Q5: What are the expected yields for TINTM synthesis?

A5: Under optimized conditions, the synthesis of **Triisononyl trimellitate** can achieve high yields, typically around 98%.[1]

Troubleshooting Guide

This guide addresses specific issues that may arise during the synthesis of TINTM, providing potential causes and recommended corrective actions.

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Problem	Potential Cause(s)	Corrective Action(s)
Low Yield	- Incomplete reaction due to insufficient reaction time or temperature.- Inefficient water removal, leading to reaction equilibrium shifting towards reactants.- Catalyst deactivation or insufficient catalyst loading.- Impurities in starting materials.	- Optimize reaction time and temperature based on monitoring the reaction progress (e.g., by measuring the acid value).- Ensure the water removal system (e.g., Dean-Stark trap) is functioning efficiently.- Verify the activity and concentration of the catalyst. Consider a different catalyst if deactivation is suspected.- Use high-purity trimellitic anhydride and isononyl alcohol.
High Acid Value in Final Product	- Incomplete esterification of the carboxylic acid groups on the trimellitic anhydride.- Hydrolysis of the final TINTM product due to the presence of water during workup or storage.- Insufficient catalyst activity to drive the reaction to completion.	- Increase reaction time or temperature to ensure complete esterification.- Neutralize the crude product with a dilute alkaline solution (e.g., sodium hydroxide or sodium carbonate solution) followed by thorough water washing to remove residual acid and salts.- Ensure all equipment is dry and store the final product under anhydrous conditions.- Re-evaluate the catalyst system and concentration.
Poor Color (Yellowish or Brown Tint)	- Reaction temperature is too high, leading to thermal degradation of the product or starting materials.- Presence of impurities in the starting materials that are susceptible	- Lower the reaction temperature and extend the reaction time if necessary.- Use high-purity starting materials.- Maintain an inert atmosphere (e.g., nitrogen

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	to oxidation or thermal degradation.- Oxidation of the product due to the presence of air at high temperatures.	blanket) throughout the reaction and purification process.- Treat the product with adsorbents like activated carbon to remove color impurities.[2]- Consider a final purification step such as vacuum steaming or treatment with a mild oxidizing agent like a peracid.[3]
Presence of Side Products (Mono- and Di-esters)	- Incorrect stoichiometric ratio of reactants.- Insufficient reaction time or temperature for complete conversion to the tri-ester.	- Use a slight excess of isononyl alcohol to ensure complete reaction of the trimellitic anhydride.- Monitor the reaction progress and continue until the desired level of conversion is achieved.

Quantitative Data Summary

The following tables summarize key quantitative data related to TINTM synthesis and product specifications.

Table 1: Typical Reaction Parameters for TINTM Synthesis

Parameter	Value	Reference
Reactant Molar Ratio (Isononyl Alcohol : Trimellitic Anhydride)	3.1 : 1 to 3.5 : 1	[1]
Reaction Temperature	180 - 230 °C	[1]
Catalyst Loading (e.g., Tetrabutyl titanate)	0.05 - 0.2% by weight of reactants	
Reaction Time	4 - 8 hours	
Typical Yield	~98%	[1]

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Table 2: Product Specifications for **Triisononyl Trimellitate**

Property	Specification	Reference
Ester Content	> 99.5%	[4]
Acid Number	< 0.1 mg KOH/g	[4]
Color (APHA)	< 50	
Viscosity @ 25°C	210 - 240 cP	
Water Content	< 0.1%	[4]

Experimental Protocols

Lab-Scale Synthesis of **Triisononyl Trimellitate**

Materials:

- Trimellitic anhydride (1.0 mol)
- Isononyl alcohol (3.3 mol)
- Tetrabutyl titanate (0.1% by weight of total reactants)
- Nitrogen gas
- 5% (w/v) Sodium carbonate solution
- Anhydrous sodium sulfate

Equipment:

- 1 L three-necked round-bottom flask
- Mechanical stirrer
- Heating mantle with temperature controller
- Dean-Stark apparatus with a condenser

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- Thermometer
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: Assemble the three-necked flask with the mechanical stirrer, Dean-Stark trap fitted with a condenser, and a nitrogen inlet/outlet.
- Charging Reactants: Charge the flask with trimellitic anhydride (1.0 mol) and isononyl alcohol (3.3 mol).
- Inert Atmosphere: Purge the system with nitrogen gas for 15 minutes to create an inert atmosphere. Maintain a gentle nitrogen flow throughout the reaction.
- Heating and Catalysis: Begin stirring and gradually heat the mixture to 180°C. Once the temperature is stable, add the tetrabutyl titanate catalyst.
- Esterification and Water Removal: Continue heating and increase the temperature to 210-220°C. Collect the water of reaction in the Dean-Stark trap. The reaction is monitored by measuring the acid value of the reaction mixture at regular intervals.
- Reaction Completion: The reaction is considered complete when the acid value drops below 0.5 mg KOH/g.
- Purification - Neutralization and Washing: Cool the reaction mixture to 90°C. Transfer the crude product to a separatory funnel and wash it twice with a 5% sodium carbonate solution, followed by three washes with deionized water.
- Purification - Removal of Unreacted Alcohol: Remove the excess isononyl alcohol and residual water by vacuum distillation using a rotary evaporator.
- Drying and Filtration: Dry the final product over anhydrous sodium sulfate and filter to obtain pure **Triisononyl trimellitate**.

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Visualizations

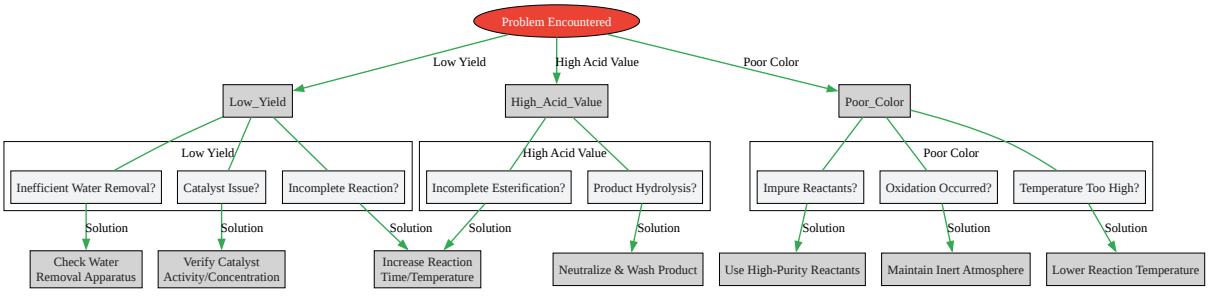
Experimental Workflow for TINTM Synthesis



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Caption: A flowchart illustrating the key stages in the laboratory synthesis of **Triisononyl trimellitate**.

Troubleshooting Logic for TINTM Synthesis



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Caption: A decision tree outlining common problems and their solutions in TINTM synthesis.

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